

Technical Guide: Physicochemical Properties of 3-Acrylamido-3-methylbutyric Acid

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Compound of Interest

Compound Name: 3-Acrylamido-3-methylbutyric acid

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Introduction

3-Acrylamido-3-methylbutyric acid, also known as 3-methyl-3-(prop-2-enoylamino)butanoic acid, is a functionalized vinyl monomer. Its chemical structure incorporates a reactive acrylamido group, a carboxylic acid moiety, and a tertiary butyl group. This unique combination of functional groups makes it a subject of interest for the development of "smart" or functional polymers that can respond to external stimuli such as pH. This document provides a summary of its known physicochemical properties, based on available data.

Physicochemical Properties

The following table summarizes the available quantitative data for **3-Acrylamido-3-methylbutyric acid**. It is important to note that most of the available data is based on computational predictions rather than experimental measurements.

Property	Value	Source
Molecular Formula	C ₈ H ₁₃ NO ₃	[1][2]
Molecular Weight	171.19 g/mol	[1][2]
Boiling Point (Predicted)	382.9 °C at 760 mmHg	[2]
Density (Predicted)	1.095 g/cm ³	[2]
pKa (Predicted)	4.30 ± 0.10	ChemicalBook
XLogP3 (Calculated)	0.2	[1]
Melting Point	Not available	
Solubility	Data not available	

Synthesis

The primary method for the synthesis of **3-Acrylamido-3-methylbutyric acid** is the Ritter reaction.[3] This reaction involves the addition of a nitrile to a carbocation, which is typically generated from an alkene in the presence of a strong acid.[3]

A plausible synthetic route is a two-step process:

- Formation of 3-Amino-3-methylbutyric acid: This intermediate is synthesized via a Ritter reaction between 3,3-dimethylacrylic acid and a nitrile source in the presence of a strong acid.
- Acylation: The resulting 3-amino-3-methylbutyric acid is then acylated using acryloyl chloride in the presence of a base to yield the final product, **3-Acrylamido-3-methylbutyric acid**. [3]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and purification of **3-Acrylamido-3-methylbutyric acid** are not readily available in the public domain. However, a general procedure for a Ritter reaction can be outlined:

General Ritter Reaction Protocol (Illustrative)

- **Carbocation Formation:** The alkene (3,3-dimethylacrylic acid) is dissolved in a suitable solvent and a strong acid (e.g., sulfuric acid) is added slowly at a controlled temperature to generate the carbocation.
- **Nitrile Addition:** The nitrile is then added to the reaction mixture.
- **Hydrolysis:** After the reaction is complete, the mixture is carefully quenched with water or an aqueous base to hydrolyze the intermediate and form the amide.
- **Purification:** The crude product can be purified by methods such as recrystallization.^[3] The choice of solvent for recrystallization would depend on the solubility profile of the compound.

Note: This is a generalized protocol and the specific reaction conditions (e.g., temperature, reaction time, stoichiometry, and purification method) would need to be optimized for the synthesis of **3-Acrylamido-3-methylbutyric acid**.

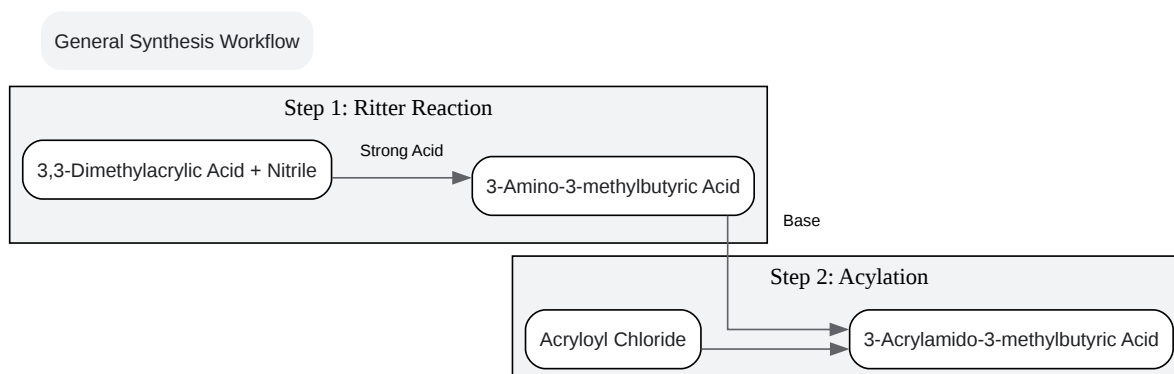
Biological Activity and Signaling Pathways

Currently, there is no publicly available information on the specific biological activities or signaling pathways associated with **3-Acrylamido-3-methylbutyric acid**. N-acyl amino acids, a broader class of molecules to which this compound belongs, are known to be involved in various biological processes as signaling molecules.^[4] However, the specific roles of **3-Acrylamido-3-methylbutyric acid** remain to be elucidated.

Visualizations

Synthesis Workflow

The following diagram illustrates the general two-step synthesis process for **3-Acrylamido-3-methylbutyric acid**.



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Caption: General Synthesis Workflow

Signaling Pathway

As of the date of this document, no specific signaling pathways involving **3-Acrylamido-3-methylbutyric acid** have been reported in the scientific literature. Therefore, a diagram for this requirement cannot be provided.

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